Precision Synthesis of 4-Methylpiperazine-1-Carbodithioates: Application Note & Protocols

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Compound of Interest

Compound Name:	*Methyl piperazine-1-carbodithioate*
CAS No.:	*111277-66-8*
Cat. No.:	*B046062*

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Executive Summary

The condensation of 1-methylpiperazine with carbon disulfide is a foundational "click-like" transformation in medicinal chemistry and materials science. It yields 4-methylpiperazine-1-carbodithioic acid (often isolated as a zwitterion or salt), a critical scaffold for:

- Oncology: Synthesis of apoptosis-inducing agents (e.g., TM208 analogs).
- Inorganic Chemistry: High-affinity ligands for transition metals (Ru, Ni, Co).
- Polymer Science: RAFT polymerization agents.

This guide moves beyond generic textbook descriptions, offering field-tested protocols that address the specific solubility, stability, and safety challenges of working with the neurotoxic and highly flammable

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Reaction Mechanism & Logic

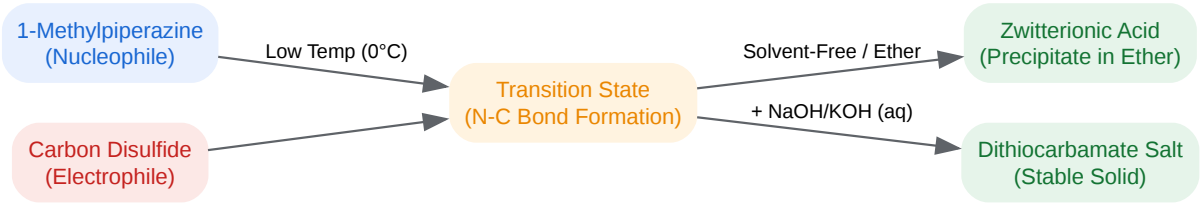
The reaction proceeds via the nucleophilic attack of the secondary amine (N1 position of piperazine) on the electrophilic carbon of

. Unlike primary amines, 1-methylpiperazine prevents the formation of isothiocyanates, locking the product as the dithiocarbamate.

Mechanistic Pathway

The unhindered nitrogen at the 1-position attacks the

carbon. The resulting dithiocarbamic acid is unstable and typically exists in equilibrium. To drive the reaction to completion and isolate a stable solid, a base (NaOH/KOH) is added to form the salt, or the zwitterion is precipitated in non-polar solvents.



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Figure 1: Bifurcated reaction pathway leading to either the zwitterionic acid or the metal salt depending on pH and solvent conditions.

Critical Process Parameters (CPP)

Success relies on controlling the exotherm and managing the solubility of the ionic product.

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Parameter	Recommended Condition	Scientific Rationale
Temperature	0–5°C (Addition), then RT	The reaction is exothermic. High temps during addition cause volatilization (loss of stoichiometry) and side reactions.
Solvent	Ethanol (95%) or Water	Ethanol: Product precipitates (easy filtration). Water: Homogeneous reaction, requires evaporation or lyophilization.
Stoichiometry	1.0 : 1.1 (Amine :)	Slight excess of accounts for volatility.
Base	NaOH or KOH (1.0 eq)	Essential for stabilizing the product as a salt. Without base, the acid may decompose back to starting materials.

Experimental Protocols

Protocol A: Synthesis of Sodium 4-methylpiperazine-1-carbodithioate (Salt Form)

Best for: Long-term storage, further reaction with alkyl halides, or metal complexation.

Materials:

- 1-Methylpiperazine (100 mmol, 10.0 g)
- Carbon Disulfide (110 mmol, 8.4 g) [Caution: Neurotoxin/Flammable]
- Sodium Hydroxide (100 mmol, 4.0 g) dissolved in minimal water (~5 mL)

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- Ethanol (Absolute, 50 mL)

Step-by-Step:

- Setup: Equip a 250 mL 3-neck round-bottom flask with a reflux condenser, pressure-equalizing dropping funnel, and thermometer. Purge with

  .
- Solvation: Dissolve 1-methylpiperazine in Ethanol (50 mL) and cool to 0–4°C in an ice/salt bath.
- Base Addition: Add the concentrated NaOH solution dropwise. Stir for 10 mins.
- Reaction: Add

  dropwise over 30 minutes. Critical: Maintain internal temp <10°C.
  - Observation: The solution will turn yellow/cream. A precipitate often begins to form immediately.
- Maturation: Remove ice bath. Stir at Room Temperature (RT) for 3 hours.
- Workup:
  - If Solid Precipitates: Filter under vacuum. Wash with cold ethanol (

) and diethyl ether (

).
  - If Solution is Clear: Concentrate via rotary evaporator (bath <45°C) to ~20% volume, then induce precipitation by adding diethyl ether (50 mL).
- Drying: Dry in a vacuum desiccator over

  overnight.

Expected Yield: 85–95% Characterization: MP >200°C (decomp).[1] IR:

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bands at ~1000 cm^{-1}.

Protocol B: Synthesis of the Zwitterionic Acid (Salt-Free)

Best for: Immediate use in anhydrous reactions or mechanistic studies.

Materials:

- 1-Methylpiperazine (10 mmol)
- Carbon Disulfide (10 mmol)
- Solvent: Diethyl Ether (Anhydrous)

Step-by-Step:

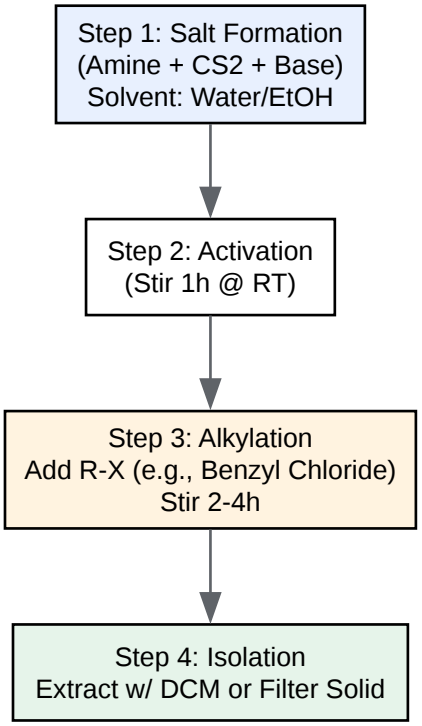
- Dissolve amine in Diethyl Ether (20 mL) at 0°C.
- Add

  slowly.[1]
- A white/cream solid (the zwitterionic dithiocarbamic acid) precipitates almost instantly.
- Filter immediately and wash with ether.[1]
- Storage Warning: This species is less stable than the sodium salt. Store at -20°C.

Protocol C: One-Pot Synthesis of S-Alkyl Esters (Drug Intermediates)

Context: Used to synthesize anticancer agents like TM208.

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Figure 2: One-pot cascade for synthesizing dithiocarbamate esters.

Procedure:

- Follow Protocol A (Steps 1-5) to generate the dithiocarbamate anion in situ.
- Do not isolate. Add the alkyl halide (e.g., 3-cyano-3,3-diphenylpropyl bromide) directly to the reaction mixture.
- Stir at RT for 4–6 hours.
- Pour into water and extract with Dichloromethane (DCM).
- Wash organic layer with brine, dry over

  , and evaporate.

Safety & Handling (Critical)

Carbon Disulfide (

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) is the primary hazard. It possesses a unique combination of extreme flammability and neurotoxicity.

- Flash Point: -30°C (Ignites on hot steam pipes or light bulbs).
- Auto-ignition: 90°C.
- Toxicity: Targets the CNS and peripheral nervous system.

Mandatory Controls:

- Fume Hood: All operations involving

  must be performed in a high-efficiency fume hood.
- No Ignition Sources: Remove all hot plates (use oil/water baths), static sources, and open flames. Ground all glassware.
- Quenching: Residual

  should be quenched with dilute bleach (sodium hypochlorite) which oxidizes it to sulfate/carbonate, reducing volatility.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Low Yield (Precipitate)	Product solubility in EtOH is too high.	Concentrate the filtrate further or add an antisolvent (Diethyl Ether or Acetone).
Oily Product	Impurities or incomplete reaction.	Triturate the oil with cold ether/hexane to induce crystallization. Ensure reagents are dry.[2][3]
Yellow/Orange Color	Oxidation of dithiocarbamate to thiuram disulfide.	Perform reaction under atmosphere. Avoid prolonged exposure to air.
Strong Sulfur Smell	Unreacted or decomposition.	Ensure 1:1 stoichiometry. If decomposition, keep pH basic (pH > 9).

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